

# spectroscopic data for 4-Methyl-2,2'-bipyridine (NMR, IR, MS)

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## Compound of Interest

Compound Name: 4-Methyl-2,2'-bipyridine

Cat. No.: B1589306

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An In-depth Technical Guide to the Spectroscopic Characterization of **4-Methyl-2,2'-bipyridine**

## Authored by a Senior Application Scientist

This guide provides a comprehensive analysis of the spectroscopic data for **4-Methyl-2,2'-bipyridine** (CAS No. 56100-19-7), a critical ligand in coordination chemistry and a building block in materials science and drug development. The following sections detail the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, offering insights into the structural elucidation of this compound.

## Introduction and Molecular Structure

**4-Methyl-2,2'-bipyridine** is a heterocyclic aromatic compound with the molecular formula  $C_{11}H_{10}N_2$  and a molecular weight of 170.21 g/mol. [1] Its structure, consisting of two linked pyridine rings with a methyl substituent on one, makes it an excellent chelating agent for various metal ions. Accurate spectroscopic characterization is paramount for confirming its identity, purity, and for understanding its coordination behavior.

The structure with standardized atom numbering for spectroscopic assignment is presented below. This numbering scheme will be used throughout this guide for clarity in spectral assignments.

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## References

- 1. 4-Methyl-2,2'-bipyridine | C<sub>11</sub>H<sub>10</sub>N<sub>2</sub> | CID 11019291 - PubChem [pubchem.ncbi.nlm.nih.gov]
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